

An In-depth Technical Guide to the Physicochemical Properties of Dibenzyl Oxalate

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Compound of Interest

Compound Name: *Dibenzyl oxalate*

Cat. No.: *B1582983*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the melting and boiling points of **dibenzyl oxalate**, a key organic compound. This document outlines its physical properties, detailed experimental protocols for their determination, and a logical workflow for these analytical procedures. The information herein is intended to support laboratory research and development activities where precise physicochemical characterization is paramount.

Physicochemical Data of Dibenzyl Oxalate

The melting and boiling points are critical physical constants that indicate the purity of a substance and are essential for process design and safety assessments in drug development and chemical synthesis.

Summary of Physical Constants

Quantitative data for **dibenzyl oxalate** are summarized in the table below for ease of reference and comparison.

Physical Property	Value	Conditions
Melting Point	80 - 82 °C (176 - 179.6 °F)	(lit.) [1] [2] [3] [4] [5]
Boiling Point	235 °C (455 °F)	@ 14 mmHg (lit.) [1] [2] [3] [4] [5]

Experimental Protocols

The following sections detail the standard laboratory methodologies for the determination of the melting and boiling points of a solid organic compound such as **dibenzyl oxalate**.

Determination of Melting Point: Capillary Method

The capillary method is the most common technique for determining the melting point of a solid substance.^[3] It relies on heating a small sample in a capillary tube and observing the temperature range over which the solid transitions to a liquid.^{[3][6]}

Apparatus:

- Melting point apparatus (e.g., Thiele tube or digital Melt-Temp device)^{[2][6][7]}
- Capillary tubes (sealed at one end)^[3]
- Thermometer (high accuracy)
- Sample of **dibenzyl oxalate** (finely powdered and dry)^{[3][8]}
- Heating oil (for Thiele tube) or metal heating block^{[4][7]}

Procedure:

- Sample Preparation: Ensure the **dibenzyl oxalate** sample is completely dry and finely powdered to allow for uniform packing.^[3]
- Loading the Capillary Tube: Press the open end of a capillary tube into the **dibenzyl oxalate** powder, trapping a small amount of the sample.^{[8][9]} Tap the sealed end of the tube gently on a hard surface to compact the solid into a dense column of 2-3 mm in height at the bottom.^{[8][9]}
- Apparatus Setup (Thiele Tube):
 - Attach the capillary tube to a thermometer using a small rubber band, aligning the sample with the thermometer bulb.^{[2][5]}

- Insert the thermometer and attached capillary tube into the Thiele tube, ensuring the heating oil level is appropriate and the rubber band is above the oil level.[5][7]
- Heating:
 - Gently heat the side arm of the Thiele tube with a small flame or microburner.[2] The shape of the tube promotes convection currents, ensuring uniform temperature distribution.[7]
 - For a preliminary determination, heat the sample rapidly to find an approximate melting point.[6][7]
 - For an accurate measurement, cool the apparatus to at least 20°C below the approximate melting point.[8] Then, heat slowly at a rate of 1-2°C per minute as the temperature approaches the expected melting point.[7][8]
- Observation and Recording:
 - Record the temperature at which the first drop of liquid becomes visible. This is the start of the melting range.[2]
 - Record the temperature at which the entire sample has completely liquefied. This is the end of the melting range.[2] A pure compound will exhibit a sharp melting range of 0.5-1.0°C.[7]

Determination of Boiling Point: Siwoloboff Method (Microscale)

Given that **dibenzyl oxalate**'s boiling point is determined at reduced pressure (14 mmHg), a standard distillation at atmospheric pressure is not suitable as it may lead to decomposition. [10] The Siwoloboff method is a microscale technique appropriate for determining the boiling point of small quantities of a substance, especially under vacuum.[1]

Apparatus:

- Small test tube (fusion tube)[11]

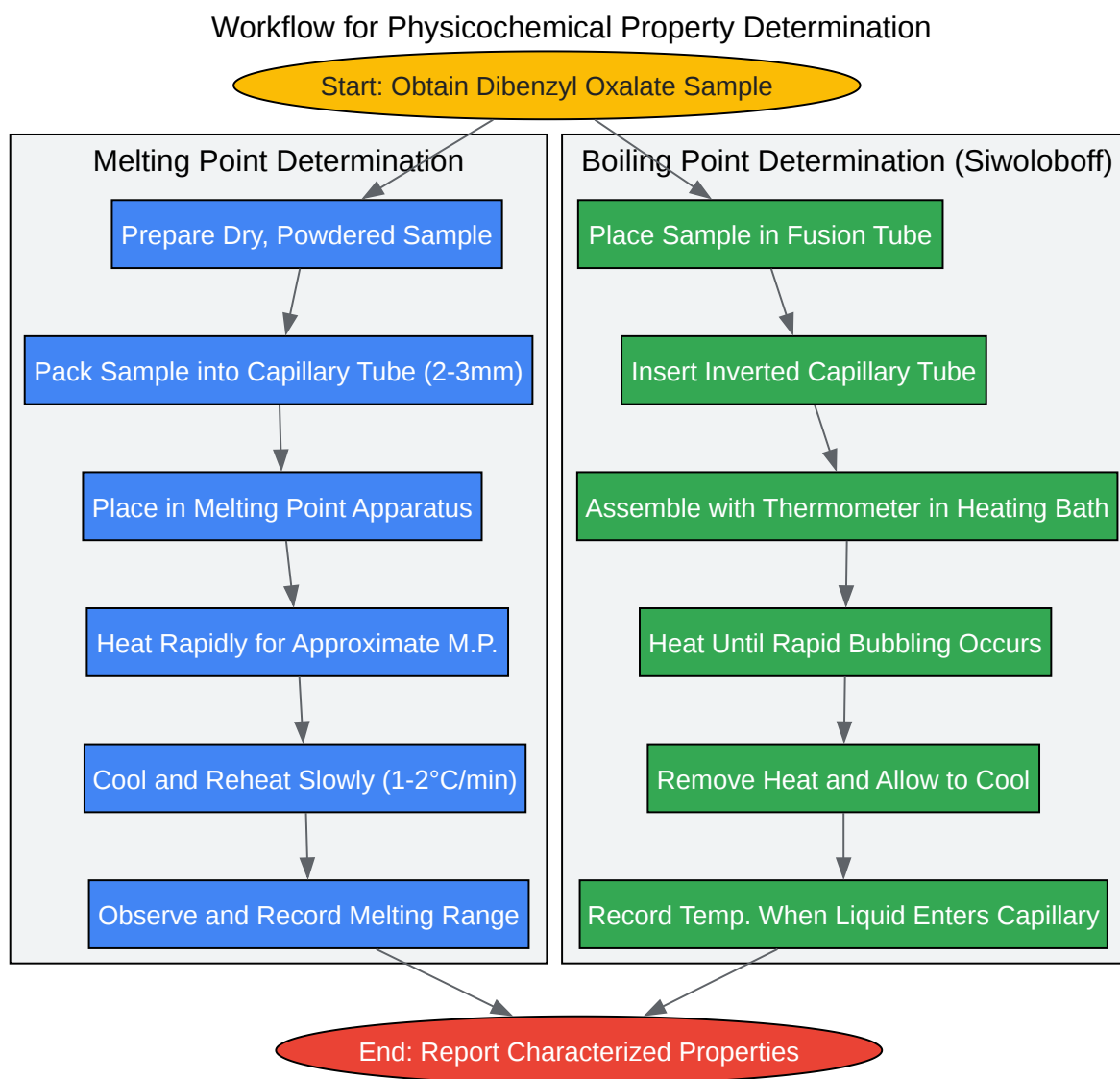
- Capillary tube (sealed at one end)[11]
- Thermometer
- Heating apparatus (e.g., Thiele tube with heating oil)[5][11]
- Vacuum source and manometer (for reduced pressure measurements)

Procedure:

- Sample Preparation: Place a small amount (a few milliliters) of the liquid sample into the fusion tube.[12] For a solid like **dibenzyl oxalate**, it would first need to be melted.
- Capillary Insertion: Place the capillary tube, with its sealed end pointing upwards, into the fusion tube containing the liquid.[1][11][12]
- Apparatus Assembly: Attach the fusion tube to a thermometer with a rubber band.[1][11] Immerse this assembly in a Thiele tube filled with heating oil.[5][11]
- Heating and Observation:
 - Begin heating the Thiele tube gently.[11] As the temperature rises, air trapped in the capillary tube will expand and exit as a slow stream of bubbles.[1]
 - Continue heating until a rapid and continuous stream of bubbles emerges from the open end of the capillary tube.[13] This indicates the liquid has reached its boiling point at the given pressure.
- Cooling and Measurement:
 - Remove the heat source and allow the apparatus to cool slowly.
 - The stream of bubbles will slow down and eventually stop. The exact temperature at which the liquid is drawn back into the capillary tube is the boiling point of the sample.[1][5]
 - Record this temperature and the corresponding pressure from the manometer.

Logical Workflow Visualization

The following diagram illustrates the logical workflow for the determination of the melting and boiling points of a chemical substance like **dibenzyl oxalate**.



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Caption: Workflow for determining melting and boiling points.

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